

PubChem Compound Identifier (CID) for the Base Compound: 43317064

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Compound of Interest

Compound Name: *1-(3-Piperidinyl)azepane
dihydrochloride*

CAS No.: *1219957-22-8*

Cat. No.: *B1441613*

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This guide provides a comprehensive technical overview of 1-(3-Piperidinyl)azepane, with a focus on its dihydrochloride salt. It is intended for researchers, scientists, and professionals in the field of drug development. This document explores the synthesis, chemical properties, and potential pharmacological applications of this heterocyclic scaffold, drawing upon established methodologies and related bioactive molecules.

Introduction: The Significance of Piperidine and Azepane Scaffolds in Medicinal Chemistry

Piperidine and azepane ring systems are considered "privileged structures" in medicinal chemistry. Their prevalence in a wide array of clinically approved drugs and bioactive compounds underscores their importance. The piperidine motif, a six-membered nitrogen-containing heterocycle, is known to enhance the druggability of molecules by improving their pharmacokinetic and pharmacodynamic profiles.^[1] The seven-membered azepane ring offers a greater degree of three-dimensional chemical space to explore, which can be advantageous for optimizing ligand-receptor interactions.^[2]

1-(3-Piperidinyl)azepane dihydrochloride (CAS Number: 1219957-22-8) represents a conjunction of these two important pharmacophores.[3][4] While detailed research on this specific molecule is not extensively published, its structural components suggest significant potential for the development of novel therapeutics. This guide will, therefore, explore the synthesis and potential biological activities of the 1-(3-piperidinyl)azepane scaffold by examining established synthetic routes and the pharmacological profiles of related compounds.

Chemical Properties and Structural Elucidation

The fundamental characteristics of 1-(3-Piperidinyl)azepane are crucial for its application in drug design and development. The properties of the free base form are detailed in PubChem, and the dihydrochloride salt is available from various chemical suppliers.

Property	Value	Source
PubChem CID (Base)	43317064	[5]
CAS Number (Dihydrochloride)	1219957-22-8	[3]
Molecular Formula (Dihydrochloride)	C ₁₁ H ₂₄ Cl ₂ N ₂	[4]
Molecular Weight (Dihydrochloride)	255.23 g/mol	[4]
IUPAC Name (Base)	1-(piperidin-3-yl)azepane	[5]

Synthetic Strategies for Azepane Derivatives from Piperidines

The synthesis of azepane scaffolds often involves the expansion of more readily available five or six-membered ring systems.[6] Several methods have been developed for the stereoselective and regioselective synthesis of azepanes from piperidine precursors.

Ring Expansion of Piperidines

One common strategy for the synthesis of azepane derivatives is the ring expansion of piperidines. This can be achieved through various chemical transformations, including

palladium-catalyzed rearrangements of 2-alkenylpiperidines.^{[7][8]} This method is particularly valuable as it can proceed with high enantioselectivity, allowing for the synthesis of chiral azepanes.^[7]

General Experimental Protocol for Piperidine Ring Expansion

The following is a general protocol for a palladium-catalyzed ring expansion of a 2-alkenylpiperidine to an azepane derivative, based on established methodologies.

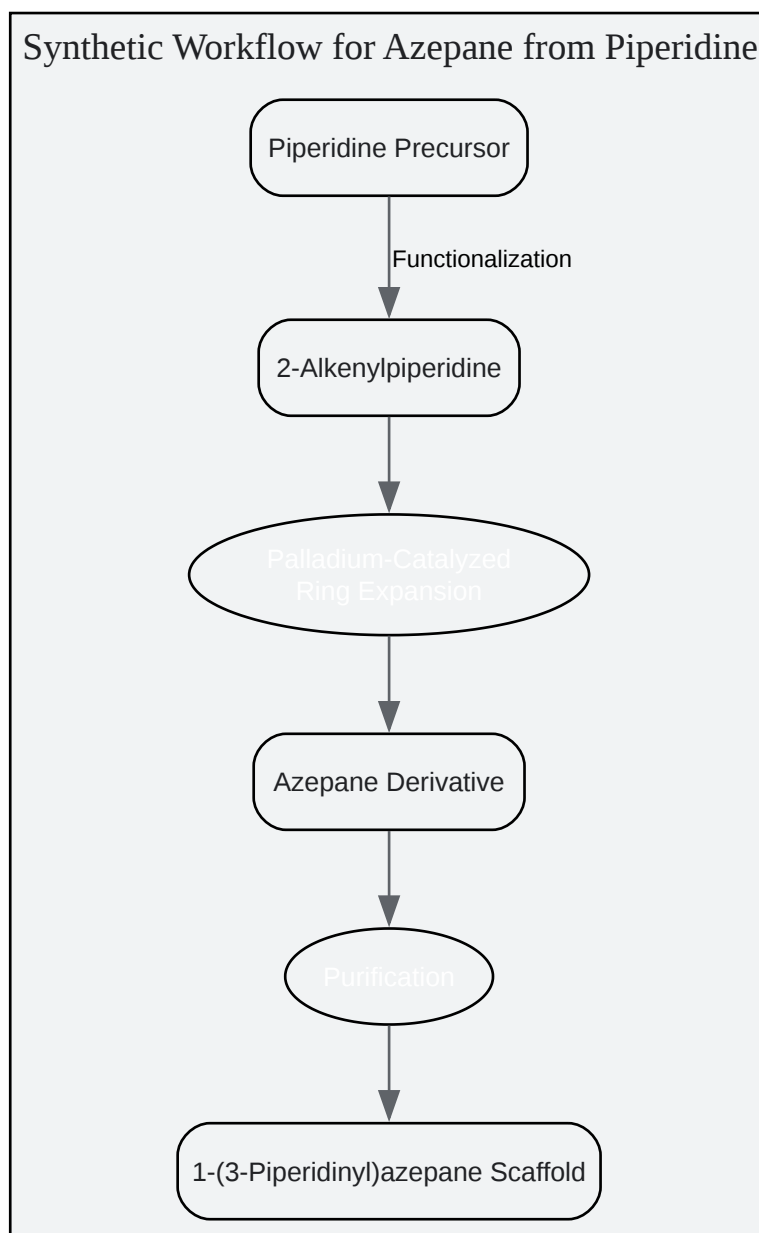
Materials:

- 2-Alkenylpiperidine derivative
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Anhydrous solvent (e.g., toluene, THF)
- Inert atmosphere (e.g., argon or nitrogen)

Procedure:

- In a flame-dried flask under an inert atmosphere, dissolve the 2-alkenylpiperidine derivative in the chosen anhydrous solvent.
- Add the palladium catalyst to the solution.
- Heat the reaction mixture to the desired temperature (typically between 60-100 °C) and monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired azepane derivative.

Synthetic Workflow Diagram



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Caption: General synthetic workflow for the preparation of an azepane scaffold from a piperidine precursor.

Potential Pharmacological Relevance and Biological Activity

While specific biological data for **1-(3-Piperidinyl)azepane dihydrochloride** is limited, the constituent scaffolds are present in numerous bioactive compounds. This suggests that this molecule could serve as a valuable starting point for the design of new therapeutic agents.

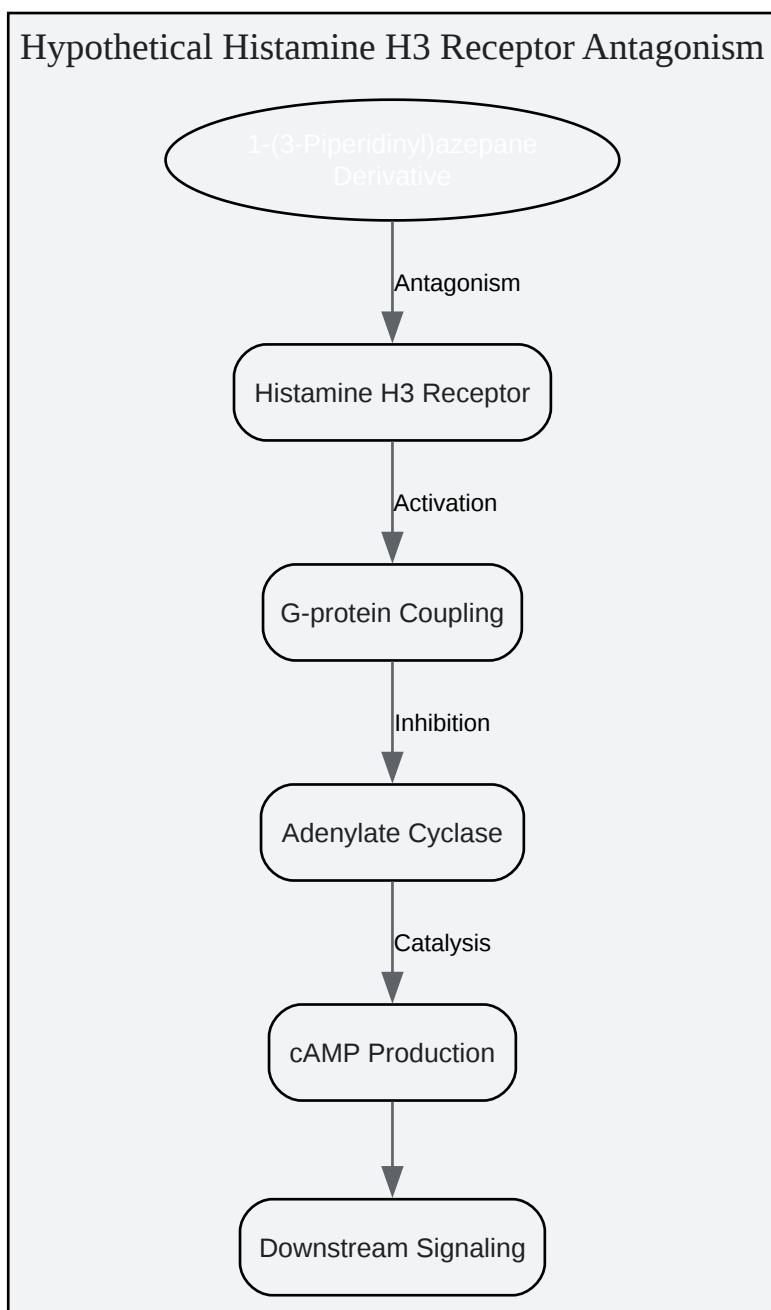
Histamine H3 Receptor Antagonism

Derivatives of piperidine and azepane have been synthesized and evaluated for their binding affinity to the human histamine H3 receptor.^[9] Some of these compounds have shown high affinity and have been classified as antagonists.^[9] Histamine H3 receptor antagonists are of interest for the treatment of various neurological and cognitive disorders. The 1-(3-piperidinyl)azepane scaffold could be a promising starting point for the development of novel H3 receptor antagonists.

11 β -Hydroxysteroid Dehydrogenase Type 1 (11 β -HSD1) Inhibition

Azepane sulfonamides have been identified as potent inhibitors of 11 β -HSD1.^[10] This enzyme is involved in the conversion of inactive cortisone to active cortisol, and its inhibition is a therapeutic target for the treatment of metabolic syndrome and type 2 diabetes. The azepane ring in 1-(3-piperidinyl)azepane could be a key structural feature for designing novel 11 β -HSD1 inhibitors.

Hypothetical Signaling Pathway Involvement



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Caption: Hypothetical signaling pathway for a 1-(3-piperidinyl)azepane derivative acting as a histamine H3 receptor antagonist.

Experimental Protocols for In Vitro Screening

To evaluate the potential biological activity of **1-(3-Piperidinyl)azepane dihydrochloride** and its derivatives, a variety of in vitro assays can be employed. The following is a representative protocol for a competitive radioligand binding assay to determine the affinity of a test compound for a target receptor.

Objective: To determine the binding affinity (K_i) of **1-(3-Piperidinyl)azepane dihydrochloride** for a specific G-protein coupled receptor (GPCR).

Materials:

- Cell membranes expressing the target GPCR
- Radioligand specific for the target receptor (e.g., [3H]-ligand)
- **1-(3-Piperidinyl)azepane dihydrochloride** (test compound)
- Non-specific binding control (a high concentration of a known ligand)
- Assay buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4)
- Scintillation vials and scintillation cocktail
- Liquid scintillation counter
- 96-well filter plates

Procedure:

- Prepare serial dilutions of the test compound, **1-(3-Piperidinyl)azepane dihydrochloride**, in the assay buffer.
- In a 96-well filter plate, add the cell membranes, the radioligand at a concentration near its K_d , and the various concentrations of the test compound.
- For total binding, add only the cell membranes and the radioligand.
- For non-specific binding, add the cell membranes, the radioligand, and a high concentration of the non-specific binding control.

- Incubate the plate at a specified temperature for a set period to allow the binding to reach equilibrium.
- Terminate the assay by rapid filtration through the filter plate, followed by washing with ice-cold assay buffer to remove unbound radioligand.
- Allow the filters to dry, then place them in scintillation vials with a scintillation cocktail.
- Quantify the radioactivity in each vial using a liquid scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Plot the percentage of specific binding against the logarithm of the test compound concentration and fit the data to a sigmoidal dose-response curve to determine the IC50 value.
- Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Conclusion

1-(3-Piperidinyl)azepane dihydrochloride is a chemical entity that combines two medicinally important heterocyclic scaffolds. While direct research on this specific compound is not abundant, the established synthetic methodologies for azepane derivatives and the known biological activities of related piperidine and azepane-containing molecules suggest that it is a promising starting point for the development of novel therapeutic agents. Further investigation into its synthesis, derivatization, and biological evaluation is warranted to fully explore its potential in drug discovery.

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